

Technical Support Center: Long-Term Storage of NSC 15364 Powder

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Compound of Interest

Compound Name: NSC 15364

Cat. No.: B1267512

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This technical support center provides guidance for researchers, scientists, and drug development professionals on the long-term storage, handling, and stability assessment of **NSC 15364** powder.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for **NSC 15364** powder?

A1: For optimal stability, **NSC 15364** powder should be stored at -20°C. Under these conditions, the compound is stable for up to three years.^{[1][2][3][4]} Storage at 4°C is also possible for a shorter duration, with stability maintained for up to two years.^{[2][4]} It is crucial to store the powder in a tightly sealed container to protect it from moisture and light.

Q2: How should I handle the **NSC 15364** powder upon receipt?

A2: The product is shipped at room temperature and is stable for the duration of shipping.^[4] Upon receipt, it is recommended to centrifuge the vial briefly to ensure all the powder is at the bottom before opening.^{[3][4]} For quantities of 10 mg or less, solvent can be added directly to the vial. For larger amounts, it is advisable to weigh out the desired quantity for immediate use to avoid contaminating the entire stock.^[4]

Q3: What are the signs of potential degradation of **NSC 15364** powder?

A3: Visual inspection can offer initial clues about the stability of the powder. Signs of potential degradation include:

- Color Change: Any deviation from the expected color of the powder.
- Caking or Clumping: This may indicate moisture absorption, which can accelerate chemical degradation.^[5]
- Change in Texture: Formation of a glassy or sticky solid.

If any of these changes are observed, it is recommended to perform a purity check before use.

Q4: For how long are stock solutions of **NSC 15364** stable?

A4: The stability of **NSC 15364** in solvent is significantly lower than in its powdered form. Stock solutions in DMSO should be aliquoted and stored at -80°C for up to one year or at -20°C for up to one month.^[1] To prevent degradation, it is critical to avoid repeated freeze-thaw cycles.^{[1][3][4]}

Data Presentation

Table 1: Recommended Storage Conditions for **NSC 15364**

Form	Storage Temperature	Duration	Citations
Powder	-20°C	3 years	^{[1][2][3][4]}
Powder	4°C	2 years	^{[2][4]}
In Solvent (e.g., DMSO)	-80°C	1 year	^[1]
In Solvent (e.g., DMSO)	-20°C	1 month	^{[1][2]}

Troubleshooting Guides

Issue 1: **NSC 15364** powder appears discolored or clumped.

- Potential Cause: This may be due to exposure to moisture, light, or improper storage temperatures, leading to potential chemical degradation.[\[5\]](#)[\[6\]](#)
- Troubleshooting Steps:
 - Visual Inspection: Note any changes in the physical appearance of the powder.
 - Purity Assessment: Perform a purity analysis using High-Performance Liquid Chromatography (HPLC). A significant decrease in the main peak area or the appearance of new peaks suggests degradation.[\[7\]](#)[\[8\]](#)
 - Structural Verification: For a more detailed analysis, Nuclear Magnetic Resonance (NMR) spectroscopy can be used to confirm the chemical structure of the compound and identify potential degradation products.[\[9\]](#)[\[10\]](#)[\[11\]](#)
 - Decision: If purity is compromised, it is recommended to use a new batch of the compound to ensure experimental reproducibility.

Issue 2: Reduced or no biological activity observed in experiments.

- Potential Cause: The compound may have degraded in powder form or after reconstitution in solvent. Improperly prepared or stored stock solutions are a common cause of inactivity.
- Troubleshooting Steps:
 - Verify Stock Solution Integrity:
 - Ensure the correct solvent was used and that the compound was fully dissolved. Gentle warming or sonication can aid dissolution.[\[3\]](#)
 - Prepare fresh dilutions from a new stock aliquot for each experiment to rule out instability in the working solution.[\[12\]](#)
 - Assess Powder Purity: If the issue persists with fresh stock solutions, assess the purity of the **NSC 15364** powder using HPLC as described in the experimental protocols below.
 - Confirm Experimental Conditions: Review cell line health, passage number, and other experimental parameters to eliminate other potential causes of the lack of activity.[\[12\]](#)

Experimental Protocols

Protocol 1: Purity Assessment by High-Performance Liquid Chromatography (HPLC)

This protocol outlines a general method for determining the purity of **NSC 15364** powder.

- Materials and Reagents:
 - HPLC-grade water
 - HPLC-grade acetonitrile (ACN)
 - Formic acid (FA) or Trifluoroacetic acid (TFA)
 - **NSC 15364** reference standard (if available)
 - **NSC 15364** sample to be tested
- Instrumentation:
 - HPLC system with a UV-Vis or Photodiode Array (PDA) detector
 - C18 reversed-phase analytical column (e.g., 4.6 x 150 mm, 5 μ m)
- Procedure:
 - Mobile Phase Preparation:
 - Mobile Phase A: 0.1% Formic Acid in water.
 - Mobile Phase B: 0.1% Formic Acid in acetonitrile.
 - Standard Solution Preparation: Prepare a stock solution of the reference standard at 1 mg/mL in a suitable solvent (e.g., DMSO). Further dilute to a working concentration of approximately 0.1 mg/mL.^[7]
 - Sample Solution Preparation: Accurately weigh and prepare a solution of the **NSC 15364** sample in the same manner as the standard solution to a final concentration of 0.1 mg/mL.^[7]

- Chromatographic Conditions:
 - Flow Rate: 1.0 mL/min
 - Injection Volume: 10 µL
 - Detector Wavelength: Set to the λ_{max} of **NSC 15364** or use a PDA detector to monitor a range of wavelengths.
 - Gradient: A typical gradient would be to start with a low percentage of Mobile Phase B, increasing to a high percentage over 20-30 minutes to elute all components.
- Analysis: Analyze the chromatograms for the retention time and peak area. Purity is calculated as the percentage of the area of the main peak relative to the total area of all peaks. A significant decrease in purity compared to the certificate of analysis or the appearance of new peaks indicates degradation.[\[8\]](#)

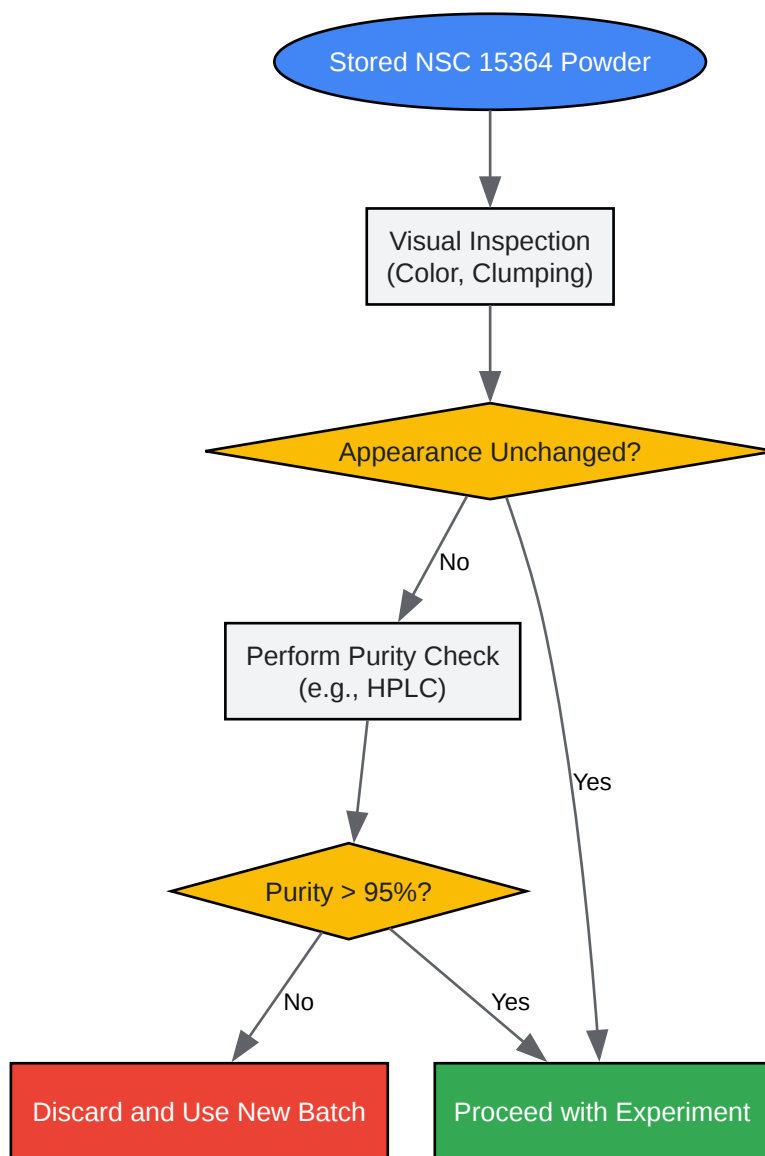
Protocol 2: Structural Verification by ^1H NMR Spectroscopy

This protocol provides a general workflow for verifying the chemical structure of **NSC 15364**.

- Materials and Reagents:
 - Deuterated solvent (e.g., DMSO- d_6)
 - NMR tubes
 - **NSC 15364** sample
- Instrumentation:
 - NMR spectrometer (e.g., 400 MHz or higher)
- Procedure:
 - Sample Preparation: Dissolve approximately 5-10 mg of the **NSC 15364** powder in ~0.7 mL of the deuterated solvent in an NMR tube. Ensure the sample is fully dissolved.

- Data Acquisition: Acquire a one-dimensional proton (^1H) NMR spectrum.
- Analysis: Compare the obtained spectrum with a reference spectrum of **NSC 15364**. Pay close attention to the chemical shifts, integration values, and multiplicity of the peaks. The appearance of new signals or changes in the existing peaks can indicate the presence of impurities or degradation products.^{[9][10][11]}

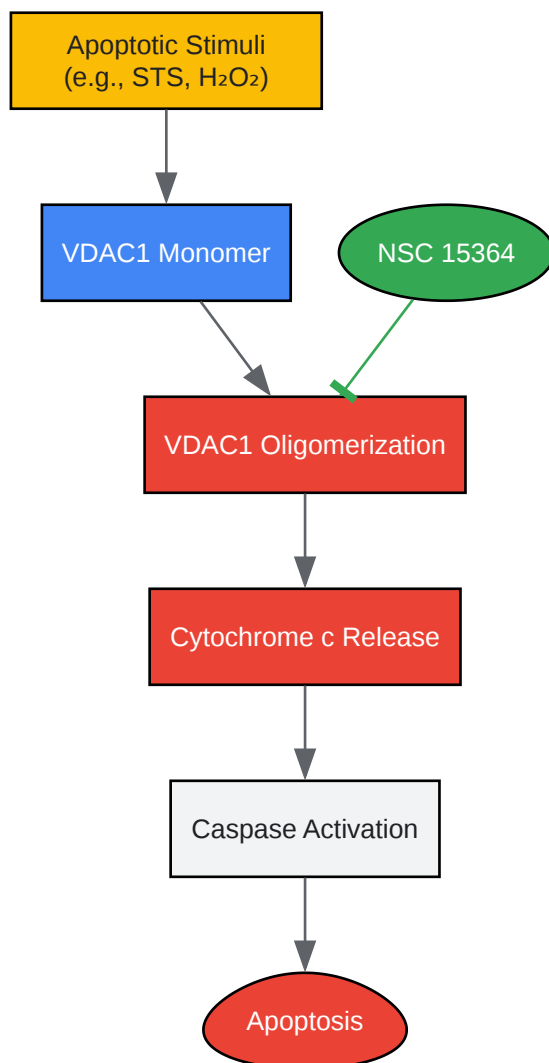
Mandatory Visualizations



Decision Workflow for Stored NSC 15364

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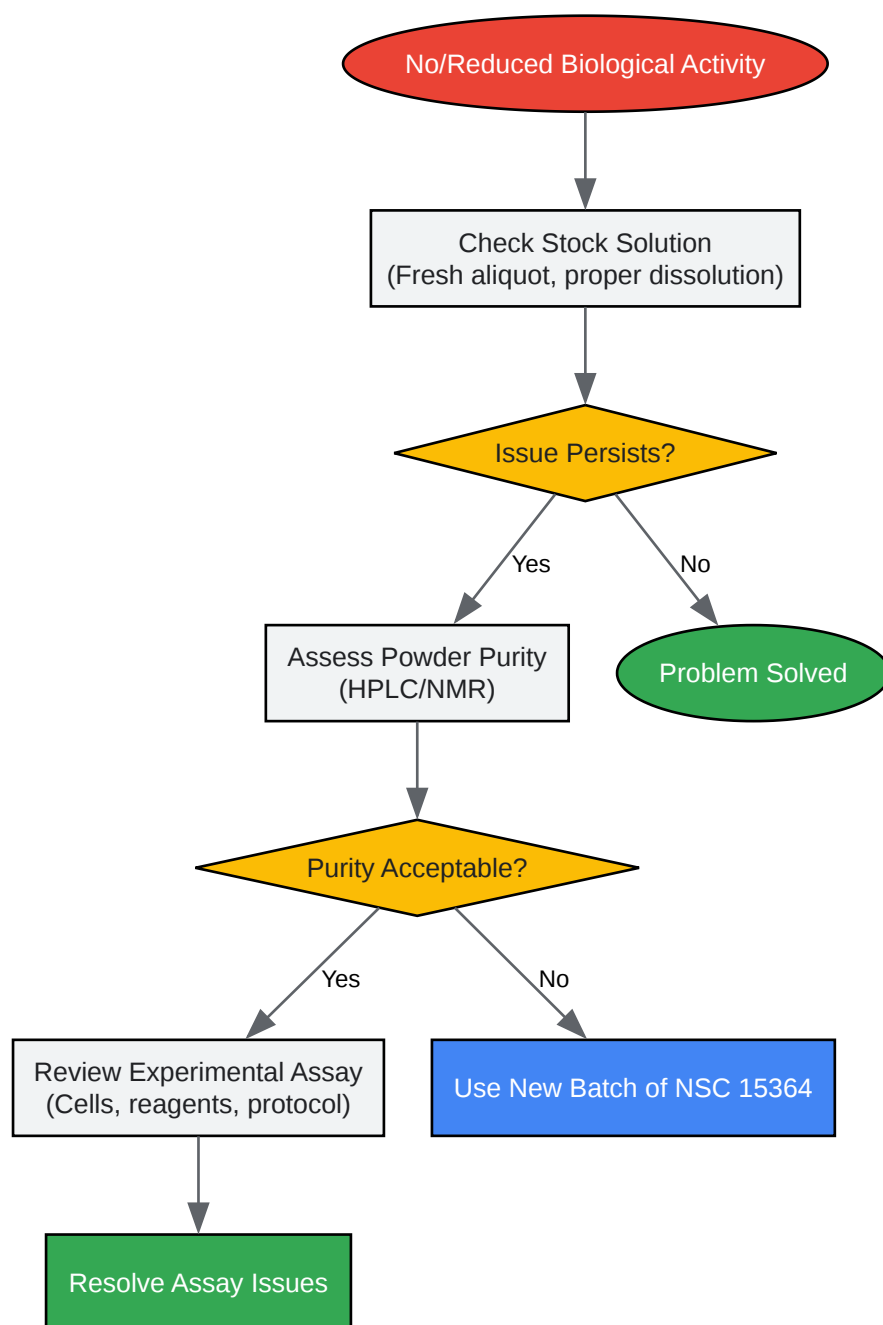
Caption: Decision workflow for assessing the viability of stored **NSC 15364** powder.



NSC 15364 Inhibition of VDAC1-Mediated Apoptosis

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Caption: Signaling pathway showing **NSC 15364** inhibition of VDAC1 oligomerization and apoptosis.



Troubleshooting Experimental Failures with NSC 15364

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Caption: Logical workflow for troubleshooting common issues with **NSC 15364** in experiments.

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